

Arcyriaflavin A stock solution preparation and storage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Arcyriaflavin A

Cat. No.: B1665606

[Get Quote](#)

Application Notes and Protocols for Arcyriaflavin A

For Researchers, Scientists, and Drug Development Professionals

Introduction

Arcyriaflavin A is a naturally occurring indolocarbazole that has garnered significant interest in cancer research and cell biology due to its potent and selective inhibitory effects on key cell cycle regulators.[1][2] It primarily functions as an inhibitor of cyclin-dependent kinase 4 (CDK4) and calmodulin-dependent protein kinase II (CaMKII).[1][2] By targeting the Cyclin D1/CDK4 complex, **Arcyriaflavin A** can induce cell cycle arrest at the G0/G1 phase, leading to the inhibition of cell proliferation and the induction of apoptosis in various cancer cell lines.[3][4] These properties make **Arcyriaflavin A** a valuable tool for studying cell cycle regulation and a potential therapeutic agent in oncology.[4][5]

These application notes provide detailed protocols for the preparation and storage of **Arcyriaflavin A** stock solutions to ensure its stability and efficacy in experimental settings.

Data Summary

Quantitative data for **Arcyriaflavin A**, including its molecular properties, solubility, and storage conditions, are summarized in the tables below for easy reference.

Table 1: Molecular Properties of **Arcyriaflavin A**

Property	Value	Reference
Molecular Formula	C ₂₀ H ₁₁ N ₃ O ₂	[2] [6] [7] [8]
Molecular Weight	325.32 g/mol	[2] [6] [7]
CAS Number	118458-54-1	[1] [2] [6]
Appearance	Solid, brown to reddish-brown powder	[1] [7]

Table 2: Solubility of **Arcyriaflavin A**

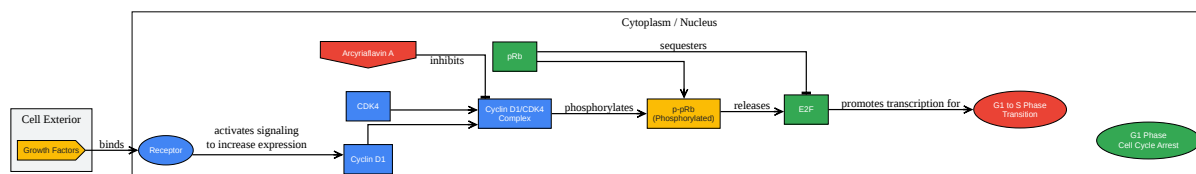
Solvent	Concentration	Reference
DMSO	1 mg/mL	[6]
DMSO	10 mM	[1]
DMSO	25 mg/mL (requires sonication)	[2]
DMF	5 mg/mL	[6]
DMF:PBS (pH 7.2) (1:2)	0.33 mg/mL	[6]

Table 3: Storage and Stability of **Arcyriaflavin A**

Form	Storage Temperature	Duration	Reference
Solid Powder	-20°C	3 years	[2] [7]
Solid Powder	0°C	Short term	[6]
In Solvent (DMSO)	-80°C	6 months	[1] [2] [7] [9] [10]
In Solvent (DMSO)	-20°C	1 to 6 months	[1] [2] [7] [10]
In Solvent (DMSO)	4°C	2 weeks	[9]

Signaling Pathway

Arcyriaflavin A exerts its anti-proliferative effects by inhibiting the Cyclin D1/CDK4 complex. This inhibition prevents the phosphorylation of the retinoblastoma protein (pRb), which in turn keeps the transcription factor E2F in an inactive state. The sequestration of E2F prevents the transcription of genes required for the G1 to S phase transition, leading to cell cycle arrest.



[Click to download full resolution via product page](#)

Figure 1: Mechanism of action of **Arcyriaflavin A**.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Arcyriaflavin A Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Arcyriaflavin A** in dimethyl sulfoxide (DMSO).

Materials:

- **Arcyriaflavin A** powder (MW: 325.32 g/mol)
- Anhydrous, sterile DMSO

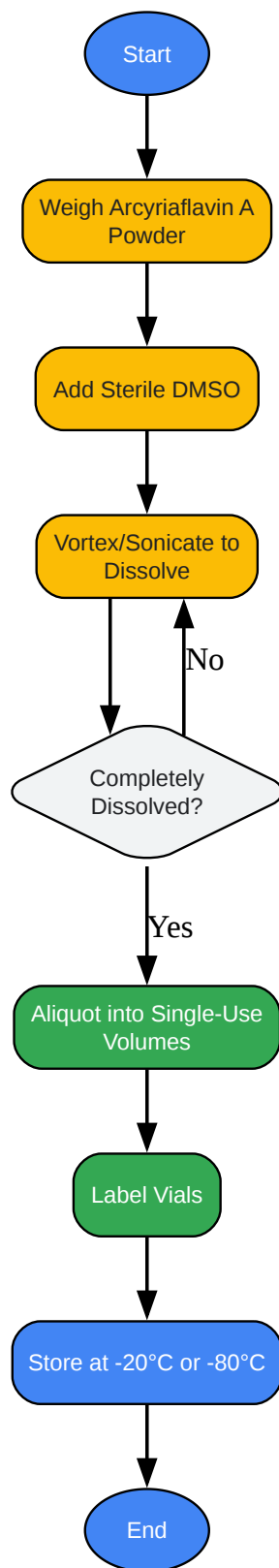
- Sterile microcentrifuge tubes or cryovials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Sonicator

Procedure:

- Pre-warm DMSO: If the DMSO is frozen, bring it to room temperature.
- Weigh **Arcyriaflavin A**: Accurately weigh the desired amount of **Arcyriaflavin A** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.25 mg of **Arcyriaflavin A**.
- Add DMSO: Using a calibrated micropipette, add the calculated volume of sterile DMSO to the tube containing the **Arcyriaflavin A** powder. To continue the example, add 1 mL of DMSO.
- Dissolve the Compound:
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the solution for 5-10 minutes.^[2] Visually inspect the solution to ensure there are no visible particles.
- Aliquot the Stock Solution: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile cryovials.^[10]
- Labeling: Clearly label each aliquot with the compound name, concentration, solvent, date of preparation, and your initials.
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).^{[2][7][10]}

Experimental Workflow

The following diagram illustrates the workflow for preparing and storing the **Arcyriaflavin A** stock solution.



[Click to download full resolution via product page](#)

Figure 2: Workflow for **Arcyriaflavin A** stock solution preparation.

Safety Precautions

- **Arcyriaflavin A** is intended for research use only.
- Handle the compound in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Consult the Safety Data Sheet (SDS) for detailed safety information.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. Arcyriaflavin A | CDK4 inhibitor | Probechem Biochemicals [probechem.com]
2. file.medchemexpress.com [file.medchemexpress.com]
3. Arcyriaflavin a, a cyclin D1–cyclin-dependent kinase4 inhibitor, induces apoptosis and inhibits proliferation of human endometriotic stromal cells: a potential therapeutic agent in endometriosis - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
4. Arcyriaflavin a, a cyclin D1-cyclin-dependent kinase4 inhibitor, induces apoptosis and inhibits proliferation of human endometriotic stromal cells: a potential therapeutic agent in endometriosis - PubMed [pubmed.ncbi.nlm.nih.gov]
5. Arcyriaflavin A, a cyclin D1/CDK4 inhibitor, suppresses tumor growth, migration, and invasion of metastatic melanoma cells - PubMed [pubmed.ncbi.nlm.nih.gov]
6. Arcyriaflavin A supplier | CAS 118458-54-1 |cdk4/cyclin D1 inhibitor | AOBIOUS [aobious.com]
7. Arcyriaflavin A - CD BioSustainable [sustainable-bio.com]
8. Arcyriaflavin A - CD Biosynsis [biosynsis.com]

- 9. Arcyriaflavin A Datasheet DC Chemicals [dcchemicals.com]
- 10. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Arcyriaflavin A stock solution preparation and storage]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1665606#arcyriaflavin-a-stock-solution-preparation-and-storage]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com